

# handling 3 4-Dibromostyrene safety precautions

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## Compound Focus: 3,4-Dibromostyrene

CAS No.: 24162-64-9

Cat. No.: S13222284

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## Physical Properties of 2,4-Dibromostyrene

The table below summarizes the available physical data for one isomer of dibromostyrene. This information is vital for planning experiments and assessing potential hazards like volatility or reactivity.

Property	Value
Appearance	Yellow to pale yellow to colorless oil [1]
Molecular Formula	$C_8H_6Br_2$ [1]
Molecular Weight	261.94 g/mol [1]
Boiling Point	268.2 °C at 760 mmHg [1]
Density	1.772 g/cm <sup>3</sup> [1]
Refractive Index	1.629 [1]
Recommended Storage	Inert atmosphere, 2 to 8 °C (refrigerator), protected from light [1]

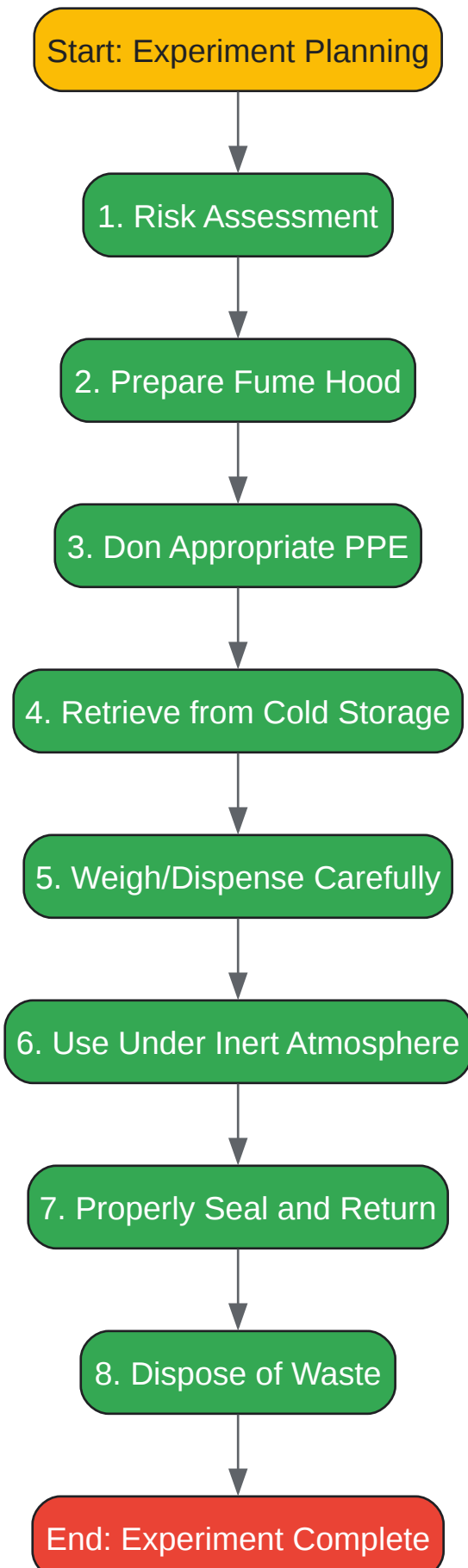
## Safety Precautions and Handling

Given the lack of a specific safety data sheet in the search results, the following precautions are based on general principles for handling brominated organic compounds and the compound's properties.

- **Personal Protective Equipment (PPE):** Always wear appropriate gloves (e.g., nitrile), a lab coat, and safety goggles. Use a fume hood to prevent inhalation of vapors, especially since it is an oily liquid that may fume or have some volatility at room temperature [1].
- **Storage and Stability:** Store the compound in a refrigerator (2-8°C) under an inert atmosphere (e.g., nitrogen or argon) and in the dark [1]. This helps prevent decomposition, polymerization, or discoloration. Because it is a styrene derivative, it may polymerize if exposed to heat, light, or peroxides. Consider using a radical scavenger for long-term storage.
- **First Aid Measures:** In case of accidental exposure, take these immediate actions [2]:
  - **Inhalation:** Move the person to fresh air and seek immediate medical attention.
  - **Skin Contact:** Soap wash the affected area immediately and remove contaminated clothing.
  - **Eye Contact:** Irrigate the eyes with copious amounts of water for at least 15 minutes and seek medical attention.
  - **Ingestion:** Do **not** induce vomiting. Seek medical attention immediately.

## Experimental Workflow for Safe Handling

The following diagram outlines a logical workflow for safely handling dibromostyrene in the laboratory, from preparation to waste disposal.



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## Frequently Asked Questions

**Q1: What should I do if I notice the dibromostyrene has turned a darker color?** Discoloration may indicate the onset of decomposition or polymerization. Carefully inspect the container for signs of pressure build-up. It is advisable to safely dispose of the material and open a new, fresh batch if possible.

**Q2: Are there any known neurotoxicity risks with dibromostyrene?** The search results did not provide specific toxicological data for dibromostyrene. However, a study on the neurotoxicity of **dibromoacetic acid** (a different compound) in rats was identified [3]. **This finding should not be directly extrapolated to dibromostyrene.** The absence of data means you must apply the **precautionary principle**: treat the compound as potentially highly toxic, avoid all skin contact and inhalation, and use the highest level of containment.

**Q3: The compound solidified in the refrigerator. How should I handle it?** Some oily compounds can solidify when cold. Allow the closed container to warm to room temperature slowly inside a fume hood to avoid condensation of moisture into the product. Do not apply strong heat. Once it has liquefied, you can proceed. If it does not liquefy at room temperature, consult the supplier's specifications or technical support.

## A Final Note on Safety

The most critical step is to **consult a Safety Data Sheet (SDS) from your chemical supplier** before working with this compound. The information provided here is a supplement to, not a replacement for, a complete and specific SDS.

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## References

1. CAS 24162-63-8 | 2,4-Dibromostyrene [hoffmanchemicals.com]
2. NIOSH Pocket Guide to Chemical Hazards - Bromine [cdc.gov]
3. Neurotoxicity produced by dibromoacetic acid in drinking ... [pubmed.ncbi.nlm.nih.gov]

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